

Technical Support Center: Accurate Quantification of Tungsten-180

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tungsten-180

CAS No.: 14265-79-3

Cat. No.: B080118

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the accurate quantification of **Tungsten-180** (^{180}W).

Frequently Asked Questions (FAQs)

Q1: Are there commercially available certified reference materials (CRMs) specifically for **Tungsten-180**?

A1: Currently, a commercially available certified reference material (CRM) with a certified isotopic abundance specifically for **Tungsten-180** is not readily found. However, several high-purity tungsten standard solutions and isotopic reference materials are available that can be utilized for instrument calibration and validation.

Q2: What are the recommended standard reference materials for general Tungsten analysis?

A2: For general tungsten analysis, several reputable standard reference materials are available. These are primarily certified for the total concentration of tungsten.

Reference Material	Description	Issuing Body
NIST SRM 3163	Tungsten (W) Standard Solution	National Institute of Standards and Technology (NIST)
WOLF-1	Isotopic Certified Reference Material of Natural Tungsten	National Research Council Canada (NRC)[1][2]
BAM-Y006	High-purity tungsten	Bundesanstalt für Materialforschung und -prüfung (BAM)[3]

Note: While these standards are excellent for calibrating total tungsten concentration, their isotopic composition, including that of ^{180}W , should be verified for high-precision isotope ratio studies.

Q3: What is the most significant challenge in the accurate quantification of **Tungsten-180**?

A3: The most significant challenge is the isobaric interference from Hafnium-180 (^{180}Hf)[4]. Since both isotopes have virtually the same mass-to-charge ratio, they cannot be distinguished by a mass spectrometer.

Q4: How can the isobaric interference from ^{180}Hf be corrected?

A4: The most effective method to correct for the ^{180}Hf interference is to chemically separate hafnium from the tungsten sample before analysis.[5][6][7][8][9] This is typically achieved through ion-exchange chromatography. Additionally, mathematical corrections can be applied if a non-interfered hafnium isotope is measured simultaneously, but this requires careful validation.

Q5: What are "matrix effects" and how do they impact ^{180}W quantification?

A5: Matrix effects are alterations in the analyte signal caused by other components in the sample matrix.[10][11][12][13] These effects can lead to either signal suppression or enhancement, resulting in inaccurate quantification of ^{180}W . The severity of matrix effects can depend on the concentration and composition of the sample matrix.

Troubleshooting Guide

This guide addresses common issues encountered during the quantification of **Tungsten-180**.

Issue	Potential Cause	Recommended Solution
Inaccurate or irreproducible results	Isobaric interference from ^{180}Hf .	Implement a chemical separation procedure to remove hafnium from the sample prior to analysis. [5] [6] [7] [8] [9]
Matrix effects from complex sample composition.	- Dilute the sample to reduce the concentration of matrix components. [12] - Use an internal standard with similar mass and ionization properties to tungsten. - Prepare calibration standards in a matrix that matches the sample (matrix-matching). [10]	
Contamination from labware or reagents.	- Use high-purity acids and reagents. [14] - Thoroughly clean all labware with acid. - Analyze procedural blanks to monitor for contamination.	
Signal instability or drift	Instrument instability.	- Allow the instrument to warm up and stabilize according to the manufacturer's recommendations. - Regularly check and clean the sample introduction system (nebulizer, spray chamber, cones).

"Memory effect" or carry-over from previous samples.	- Implement a rigorous washout procedure between samples, potentially using a cleaning solution containing a complexing agent for tungsten. [15] - Analyze blank solutions between samples to ensure the signal returns to baseline.	
Low signal intensity	Inefficient ionization of tungsten.	- Optimize ICP-MS instrument parameters such as plasma power, gas flow rates, and lens settings.
Sample loss during preparation.	- Carefully validate each step of the sample preparation protocol to ensure quantitative recovery of tungsten.	

Experimental Protocols

Protocol 1: Chemical Separation of Tungsten and Hafnium using Ion-Exchange Chromatography

This protocol is essential for mitigating the isobaric interference of ^{180}Hf on ^{180}W .

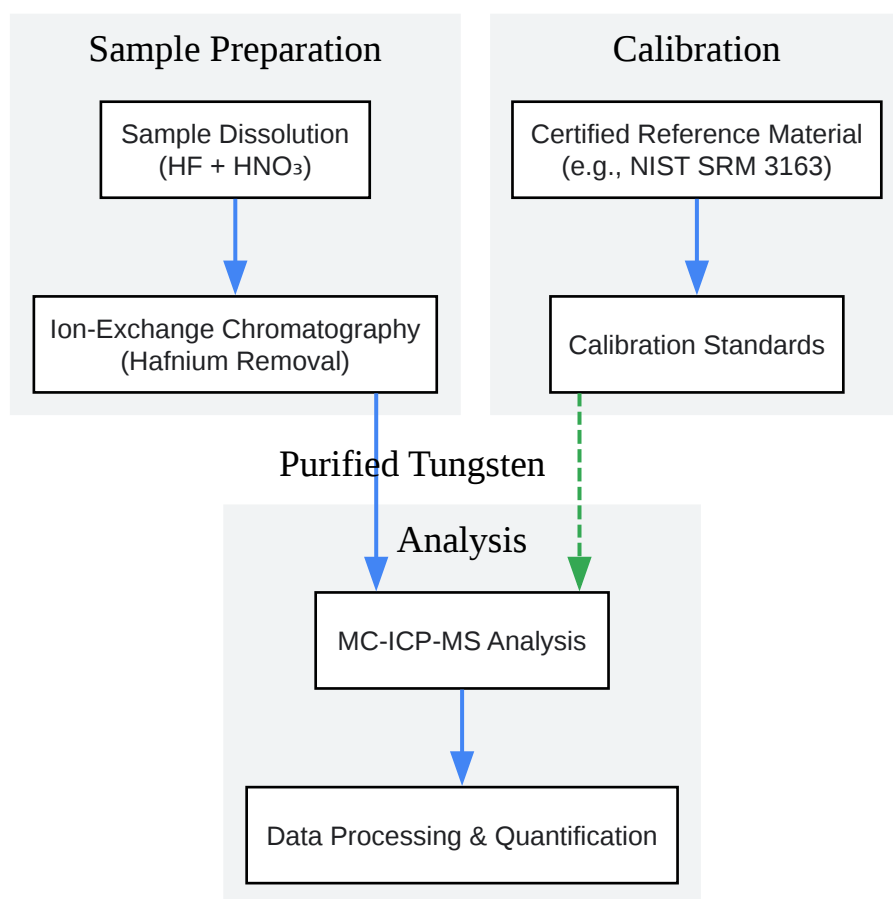
- **Sample Dissolution:** Dissolve the sample in a mixture of high-purity hydrofluoric (HF) and nitric (HNO_3) acids.[\[5\]](#)
- **Resin Preparation:** Prepare an anion-exchange resin column (e.g., TRU resin) by conditioning it with an appropriate acid mixture, such as 6 M HCl – 0.02 M HF.[\[5\]](#)
- **Sample Loading:** Load the dissolved sample onto the conditioned resin column.
- **Elution of Hafnium:** Elute hafnium from the column using the same acid mixture (6 M HCl – 0.02 M HF). Tungsten will be retained on the resin.[\[5\]](#)

- Elution of Tungsten: Elute the purified tungsten from the column using a different eluent, such as 1 M HCl – 0.02 M HF.[5]
- Analysis: The purified tungsten fraction can now be analyzed by MC-ICP-MS for its isotopic composition.

Protocol 2: Quantification of Tungsten-180 by MC-ICP-MS

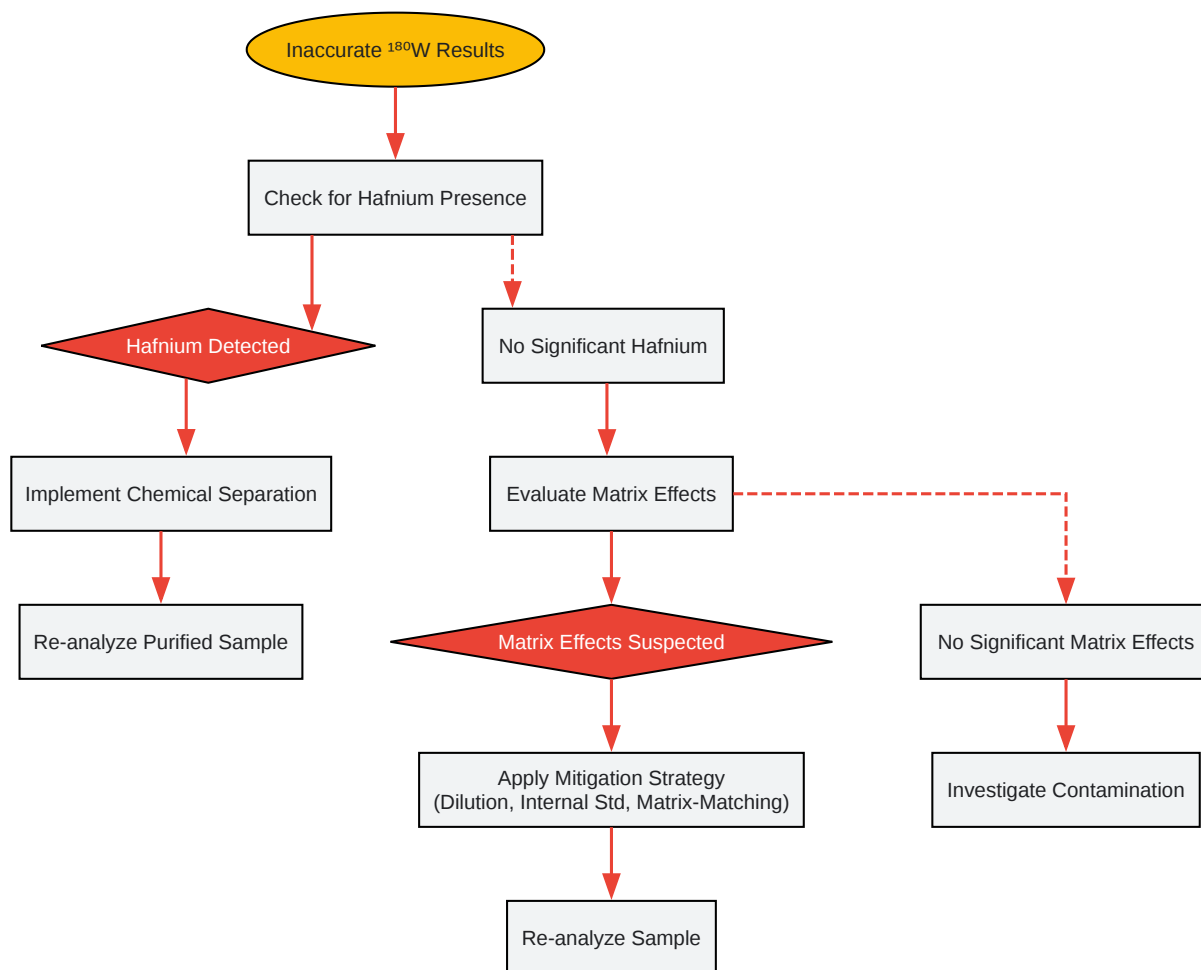
- Instrument Tuning: Tune the multi-collector inductively coupled plasma mass spectrometer (MC-ICP-MS) to achieve optimal sensitivity and stability for the tungsten mass range.
- Calibration: Prepare a series of calibration standards of known tungsten concentrations. If possible, these should be matrix-matched to the samples. Use a certified reference material like NIST SRM 3163 for traceability.[16][17]
- Blank Measurement: Analyze a procedural blank to determine any background levels of tungsten.
- Sample Analysis: Analyze the purified tungsten samples. Monitor the signal for ^{180}W and other tungsten isotopes (e.g., ^{182}W , ^{183}W , ^{184}W , ^{186}W) for internal normalization and quality control.
- Data Processing: Subtract the blank signal from the sample signals. Use the calibration curve to determine the concentration of tungsten. For isotopic abundance, calculate the ratio of the ^{180}W signal to the signal of a stable, more abundant tungsten isotope.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for accurate **Tungsten-180** quantification.



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for inaccurate **Tungsten-180** measurements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. PlumX \[plu.mx\]](#)
- [3. spectro.cz \[spectro.cz\]](#)
- [4. A new practical isobaric interference correction model for the in situ Hf isotopic analysis using laser ablation-multi-collector-ICP-mass spectrometry of zircons with high Yb/Hf ratios - Journal of Analytical Atomic Spectrometry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [5. osti.gov \[osti.gov\]](#)
- [6. Development of Chemical Procedures for Isotope Harvesting: Separation of Trace Hafnium from Tungsten | Semantic Scholar \[semanticscholar.org\]](#)
- [7. tandfonline.com \[tandfonline.com\]](#)
- [8. Development of Chemical Procedures for Isotope Harvesting: Separation of Trace Hafnium from Tungsten \(Journal Article\) | OSTI.GOV \[osti.gov\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. drawellanalytical.com \[drawellanalytical.com\]](#)
- [11. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [12. Matrix-effect observations in inductively coupled plasma mass spectrometry - Journal of Analytical Atomic Spectrometry \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [13. Effective Strategies for ICP-MS Inaccuracies Due to Matrix Effects \[eureka.patsnap.com\]](#)
- [14. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. tsapps.nist.gov \[tsapps.nist.gov\]](#)
- [17. catalog.data.gov \[catalog.data.gov\]](#)
- To cite this document: BenchChem. [Technical Support Center: Accurate Quantification of Tungsten-180]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b080118/docs#technical-support-center-accurate-quantification-of-tungsten-180\]](https://www.benchchem.com/product/b080118/docs#technical-support-center-accurate-quantification-of-tungsten-180)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)